

Diallyldiethoxysilane: Technical Profile and Application Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Diallyldiethoxysilane

CAS No.: 13081-67-9

Cat. No.: B3046804

[Get Quote](#)

CAS Number: 13081-67-9 Molecular Weight: 200.35 g/mol Formula: C₁₀H₂₀O₂Si

Executive Summary

Diallyldiethoxysilane is a bifunctional organosilane monomer characterized by its dual reactivity. It possesses two hydrolyzable ethoxy groups and two polymerizable allyl groups attached to a central silicon atom. This unique structure allows it to participate in both sol-gel condensation (inorganic network formation) and free-radical polymerization (organic network formation). It is a critical intermediate in the synthesis of hybrid organic-inorganic materials, silicon carbide (SiC) ceramic precursors, and cross-linked superabsorbent polymers.

Chemical Identity & Physical Properties[1][2][3][4][5] [6]

Property	Data
IUPAC Name	Diethoxy(di-2-propen-1-yl)silane
CAS Number	13081-67-9
Molecular Formula	C ₁₀ H ₂₀ O ₂ Si
Molecular Weight	200.35 g/mol
Physical State	Clear, colorless liquid
Solubility	Soluble in organic solvents (ethanol, toluene, THF); reacts with water
Refractive Index	~1.43–1.45 (Predicted)
Density	~0.88 g/mL (Predicted)

Structural Analysis

The molecule consists of a tetrahedral silicon center bonded to:

- Two Allyl Groups (-CH₂-CH=CH₂): Provide sites for organic crosslinking via addition polymerization or hydrosilylation.
- Two Ethoxy Groups (-O-CH₂CH₃): Provide sites for hydrolysis to form silanols (-Si-OH), which subsequently condense to form siloxane (-Si-O-Si-) linkages.

Synthesis and Manufacturing

Primary Synthesis Route: Grignard Reaction

The most robust method for synthesizing **diallyldiethoxysilane** involves the nucleophilic substitution of ethoxy or chloro groups on a silicon precursor using an allyl magnesium halide (Grignard reagent).

Protocol Overview:

- Reagents: Allyl bromide (or chloride), Magnesium turnings, Tetraethoxysilane (TEOS) or Diethoxydichlorosilane.

- Solvent: Anhydrous Diethyl Ether or Tetrahydrofuran (THF).
- Mechanism:
 - Step A: Formation of Allylmagnesium Bromide.[1][2][3][4][5]
 - Step B: Substitution at Silicon.

Critical Process Parameter: Strict moisture control is required. The presence of water will prematurely hydrolyze the precursor (TEOS) or the product, leading to oligomerization.

Reactivity & Mechanism

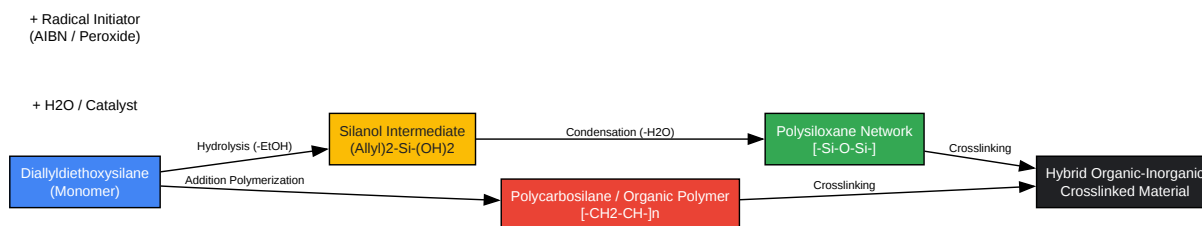
Diallyldiethoxysilane acts as a "molecular bridge" between organic and inorganic chemistries.

Dual Curing Mechanism

- Inorganic Cure (Hydrolysis/Condensation): Acid or base catalysis promotes the hydrolysis of ethoxy groups, releasing ethanol and forming a silica-like network.
- Organic Cure (Polymerization): Thermal or photo-initiated free radical polymerization of the allyl double bonds creates carbon chains.

Visualization of Reaction Pathways

The following diagram illustrates the orthogonal reactivity of **diallyldiethoxysilane**.



[Click to download full resolution via product page](#)

Caption: Orthogonal reaction pathways: Sol-gel condensation (top) and Free-radical polymerization (bottom).

Applications in Research & Development

Advanced Ceramics (Silicon Carbide Precursors)

Diallyldiethoxysilane is a precursor for Polycarbosilanes. Upon pyrolysis at high temperatures (>1000°C) in an inert atmosphere, the organic backbone converts to carbon while the silicon center mineralizes, yielding Silicon Carbide (SiC) ceramics with high purity and thermal stability.

Superabsorbent Polymers (SAP)

In the synthesis of superabsorbent polymers (e.g., polyacrylates), **diallyldiethoxysilane** serves as a crosslinking agent.

- Mechanism: The allyl groups copolymerize with acrylic acid, while the silane groups hydrolyze to form additional crosslinks.
- Benefit: Improves the gel strength and absorption capacity under load (AUL) by creating a more robust 3D network.

Chromatography Stationary Phases

Used to modify silica surfaces for HPLC columns. The ethoxy groups bond to the silica support, while the allyl groups provide a specific selectivity (pi-pi interactions) or serve as a handle for further functionalization (e.g., attaching chiral selectors).

Experimental Protocol: Surface Modification

For researchers grafting **diallyldiethoxysilane** onto silica nanoparticles.

- Preparation: Disperse 1.0 g of silica nanoparticles in 50 mL of dry Toluene.
- Addition: Add 0.5 mL of **Diallyldiethoxysilane** (approx. 2.5 mmol).
- Catalysis: Add 50 µL of Triethylamine (catalyst).

- Reaction: Reflux at 110°C for 12–24 hours under Nitrogen atmosphere.
- Purification: Centrifuge particles, wash 3x with Ethanol to remove unreacted silane.
- Curing: Dry in a vacuum oven at 80°C for 4 hours to drive condensation.

Safety & Handling (SDS Summary)

Hazard Class	Description	Precaution
Flammability	Combustible Liquid	Keep away from heat/sparks. [6] Ground containers.
Health	Skin/Eye Irritant	Wear nitrile gloves and safety goggles.
Reactivity	Moisture Sensitive	Store under nitrogen.[7] Hydrolyzes to release Ethanol.

Storage: Store in a cool, dry place under an inert atmosphere (Nitrogen or Argon). Moisture ingress will cause the liquid to turn cloudy (oligomerization).

References

- National Institutes of Health (PubChem). Allylmagnesium Bromide (Synthesis Reagent).
[\[Link\]](#)
- Google Patents. Superabsorbent particulated polymeric composition (Use of **diallyldiethoxysilane**).
- Google Patents. Preparation method of silicon carbide ceramic precursor polycarbosilane.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. scribd.com \[scribd.com\]](https://www.scribd.com)
- [2. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](https://www.orgsyn.org)
- [4. Thieme E-Books & E-Journals \[thieme-connect.de\]](https://www.thieme-connect.de)
- [5. pmc.ncbi.nlm.nih.gov \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [6. Diethoxydimethylsilane | C6H16O2Si | CID 62322 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [7. chemscene.com \[chemscene.com\]](https://www.chemscene.com)
- To cite this document: BenchChem. [Diallyldiethoxysilane: Technical Profile and Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3046804/docs#diallyldiethoxysilane-technical-profile-and-application-guide\]](https://www.benchchem.com/product/b3046804/docs#diallyldiethoxysilane-technical-profile-and-application-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check